

ERKtide: An In-depth Technical Guide to Interrogating the MAPK Pathway

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Compound of Interest

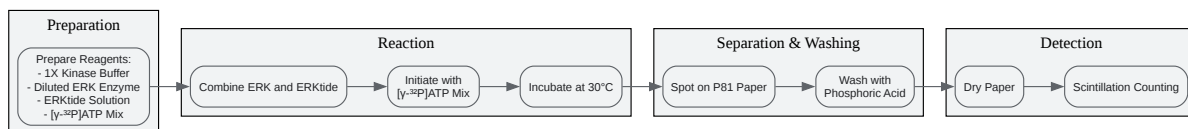
Compound Name: ERKtide
Cat. No.: B12378777

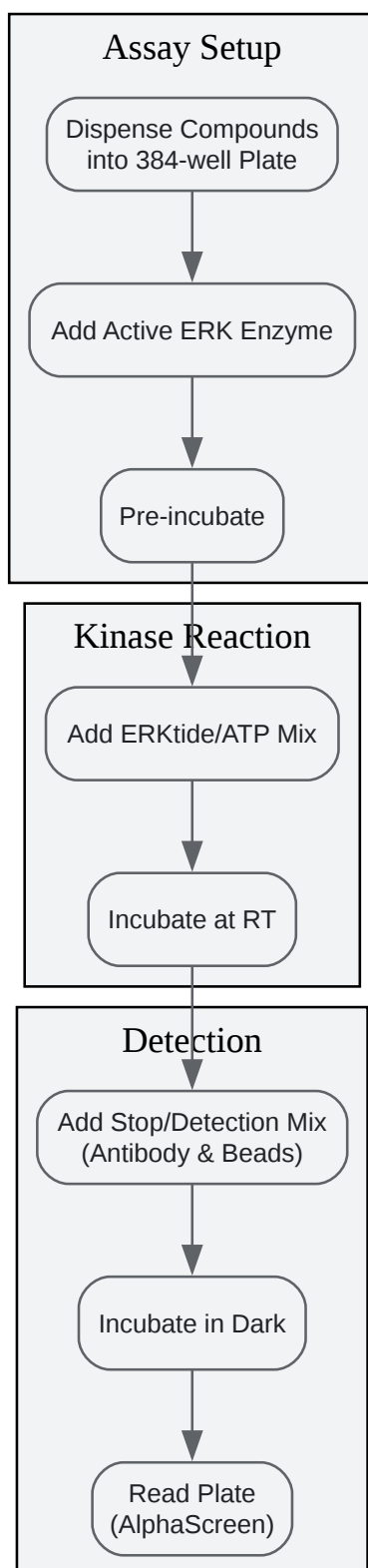
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For researchers, scientists, and drug development professionals, the Mitogen-Activated Protein Kinase (MAPK) pathway, and specifically the Extracellular signal-Regulated Kinase (ERK), represents a critical axis in cellular signaling and a prime target for therapeutic intervention. Precise and reliable methods to quantify ERK activity are paramount. This technical guide provides a comprehensive overview of **ERKtide**, a synthetic peptide substrate, as a powerful tool for the specific measurement of ERK kinase activity. We will delve into the core principles of its application, present quantitative data, provide detailed experimental protocols, and visualize key processes.

The MAPK/ERK Signaling Cascade

The MAPK/ERK pathway is a central signaling cascade that translates extracellular cues into a wide range of cellular responses, including proliferation, differentiation, and survival.[1][2] The pathway is a tiered kinase system where a MAP Kinase Kinase Kinase (MAP3K, e.g., Raf) phosphorylates and activates a MAP Kinase Kinase (MAP2K, i.e., MEK1/2), which in turn phosphorylates and activates the MAP Kinase, ERK1/2.[1][2] Activated ERK1/2 then phosphorylates a plethora of cytoplasmic and nuclear substrates, including transcription factors, to elicit a cellular response.[3]





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- [3. In vitro kinase assay \[protocols.io\]](#)
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